

# An In-depth Technical Guide to Ethyl 2-acetyl-4-methylpentanoate

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## Compound of Interest

Compound Name: *Ethyl 2-acetyl-4-methylpentanoate*

Cat. No.: B074332

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-acetyl-4-methylpentanoate** (CAS No. 1522-34-5), a beta-keto ester with applications as a synthetic intermediate in the pharmaceutical and flavor industries.

## Chemical Identity and Properties

**Ethyl 2-acetyl-4-methylpentanoate**, also known as Ethyl 2-isobutylacetacetate, is an organic compound with the molecular formula  $C_{10}H_{18}O_3$ .<sup>[1]</sup>

Table 1: Chemical Identifiers

| Identifier        | Value                                      |
|-------------------|--|
| CAS Number        | 1522-34-5 <sup>[2]</sup>                   |
| Molecular Formula | $C_{10}H_{18}O_3$ <sup>[1][2]</sup>        |
| Molecular Weight  | 186.25 g/mol <sup>[2]</sup>                |
| Synonyms          | Ethyl 2-isobutylacetacetate <sup>[1]</sup> |

Table 2: Physical and Chemical Properties

| Property      | Value   | Source              |
|---------------|---|---------------------|
| Appearance    | Colorless liquid  | <a href="#">[1]</a> |
| Odor          | Fruity  | <a href="#">[1]</a> |
| Boiling Point | ~ 206-210 °C  | <a href="#">[1]</a> |
| Melting Point | ~ -71 °C  | <a href="#">[1]</a> |
| Density       | ~ 0.94 g/cm <sup>3</sup>  | <a href="#">[1]</a> |
| Solubility    | Soluble in most organic solvents such as alcohols, ethers, and ketones. | <a href="#">[1]</a> |

## Synthesis

A common and effective method for the synthesis of  $\alpha$ -substituted beta-keto esters like **Ethyl 2-acetyl-4-methylpentanoate** is the acetoacetic ester synthesis. This method involves the alkylation of ethyl acetoacetate.

This protocol describes a general procedure for the alkylation of ethyl acetoacetate with an isobutyl halide to yield **Ethyl 2-acetyl-4-methylpentanoate**.

### Materials:

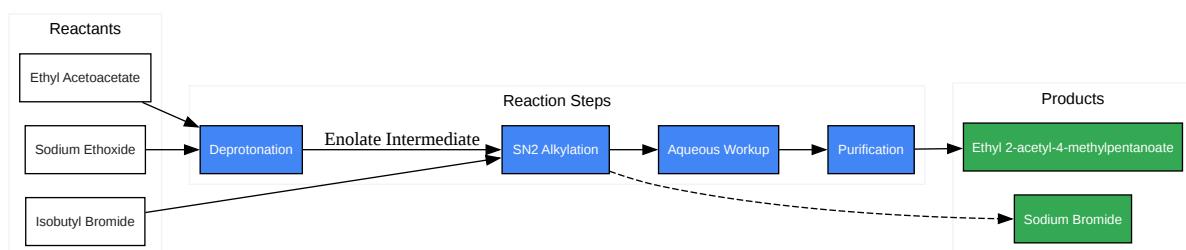
- Ethyl acetoacetate
- Sodium ethoxide
- Absolute ethanol
- Isobutyl bromide (or isobutyl iodide)
- Diethyl ether
- Aqueous acid (e.g., 1 M HCl) for workup
- Saturated sodium bicarbonate solution

- Brine
- Anhydrous magnesium sulfate or sodium sulfate

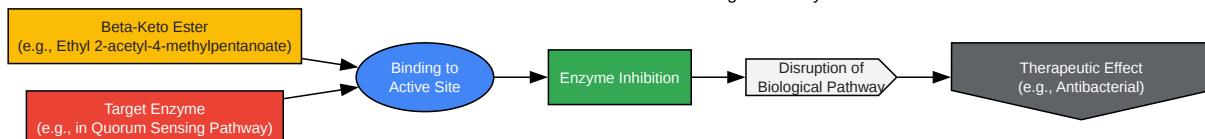
Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, a solution of sodium ethoxide in absolute ethanol is prepared by dissolving sodium metal in ethanol.
- Ethyl acetoacetate is added dropwise to the sodium ethoxide solution to form the sodium enolate.
- Isobutyl bromide is then added slowly to the reaction mixture.
- The mixture is heated to reflux for several hours to ensure the completion of the alkylation reaction.<sup>[3]</sup>
- After cooling to room temperature, the solvent is removed under reduced pressure.
- The residue is partitioned between diethyl ether and water.
- The aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with saturated sodium bicarbonate solution and brine, then dried over anhydrous magnesium sulfate.
- The solvent is evaporated, and the crude product is purified by vacuum distillation to yield **Ethyl 2-acetyl-4-methylpentanoate**.

Acetoacetic Ester Synthesis Workflow



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## References

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[<https://www.benchchem.com/product/b074332#ethyl-2-acetyl-4-methylpentanoate-cas-number-and-properties>]

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